

# Personal protective equipment for handling 3,5-Difluorobenzenesulfonyl chloride

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## Compound of Interest

Compound Name: 3,5-Difluorobenzenesulfonyl chloride

Cat. No.: B1304692

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## Essential Safety and Handling Guide for 3,5-Difluorobenzenesulfonyl Chloride

This guide provides critical safety, operational, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals working with **3,5-Difluorobenzenesulfonyl chloride**. The following procedures are designed to ensure the safe handling of this chemical and to minimize risks of exposure.

## Essential Safety Information

Chemical Identity and Hazards:

**3,5-Difluorobenzenesulfonyl chloride** (CAS No: 210532-25-5) is a corrosive solid that can cause severe skin burns and serious eye damage.<sup>[1][2][3][4]</sup> It is also sensitive to moisture and may release toxic gases upon decomposition in contact with water.<sup>[1][5]</sup>

Quantitative Data Summary:

| Property          | Value   | References |
|-------------------|---|------------|
| Molecular Formula | C <sub>6</sub> H <sub>3</sub> ClF <sub>2</sub> O <sub>2</sub> S | [2][4]     |
| Molecular Weight  | 212.60 g/mol  | [2][4]     |
| Appearance        | Orange to tan crystalline powder/solid                          | [6]        |
| Melting Point     | 57-59 °C  | [1][6]     |
| GHS Hazard Class  | Skin Corrosion/Irritation, Category 1B/1C                       | [2][4]     |
| Hazard Statements | H314: Causes severe skin burns and eye damage                   | [2]        |
| Signal Word       | Danger  | [2][3]     |

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent contact and inhalation. The following equipment must be worn at all times when handling **3,5-Difluorobenzenesulfonyl chloride**:

| PPE Category            | Specification   | Rationale  |
|-------------------------|---|--|
| Eye and Face Protection | Safety goggles and a full-face shield.[2][7]  | Protects against splashes and fumes that can cause severe eye damage.[5] |
| Skin Protection         | Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat.[7][8] A chemical-resistant apron or coveralls should be worn for larger quantities.[7]                                      | Prevents severe skin burns from direct contact.[2]                       |
| Respiratory Protection  | A NIOSH-approved respirator with appropriate cartridges (e.g., type P3) or a self-contained breathing apparatus (SCBA) should be used, especially when dust or aerosols may be generated.[5][9] | Protects the respiratory system from irritating fumes and dust.[1]       |
| Footwear                | Closed-toe, chemical-resistant shoes.[8][9]   | Protects feet from potential spills.                                     |

## Operational Plan: Step-by-Step Handling Procedure

### Preparation and Handling:

- Work Area Preparation: All work with **3,5-Difluorobenzenesulfonyl chloride** must be conducted in a well-ventilated chemical fume hood.[1] Ensure that an emergency eyewash station and safety shower are readily accessible.
- Donning PPE: Before handling, put on all required personal protective equipment as detailed in the table above.
- Handling the Chemical:
  - Handle the solid in a manner that avoids dust formation.[2]

- Use only compatible tools and equipment (e.g., glass, stainless steel).
- Weigh the required amount in the fume hood.
- Keep the container tightly closed when not in use to prevent exposure to moisture.[\[5\]](#)
- During the Reaction:
  - If the chemical is to be used in a reaction, add it slowly to the reaction mixture.
  - Be aware that it can react with water and bases.[\[5\]](#)
  - Maintain the reaction under an inert atmosphere if required by the protocol.[\[2\]](#)
- Post-Handling:
  - Thoroughly clean the work area after use.
  - Wash hands and any exposed skin thoroughly after handling, even if gloves were worn.[\[2\]](#)

#### Emergency Procedures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[\[3\]](#) Seek immediate medical attention.[\[2\]](#)
- In case of eye contact: Immediately rinse the eyes cautiously with water for several minutes. [\[2\]](#) Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- If swallowed: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[\[2\]](#) Seek immediate medical attention.

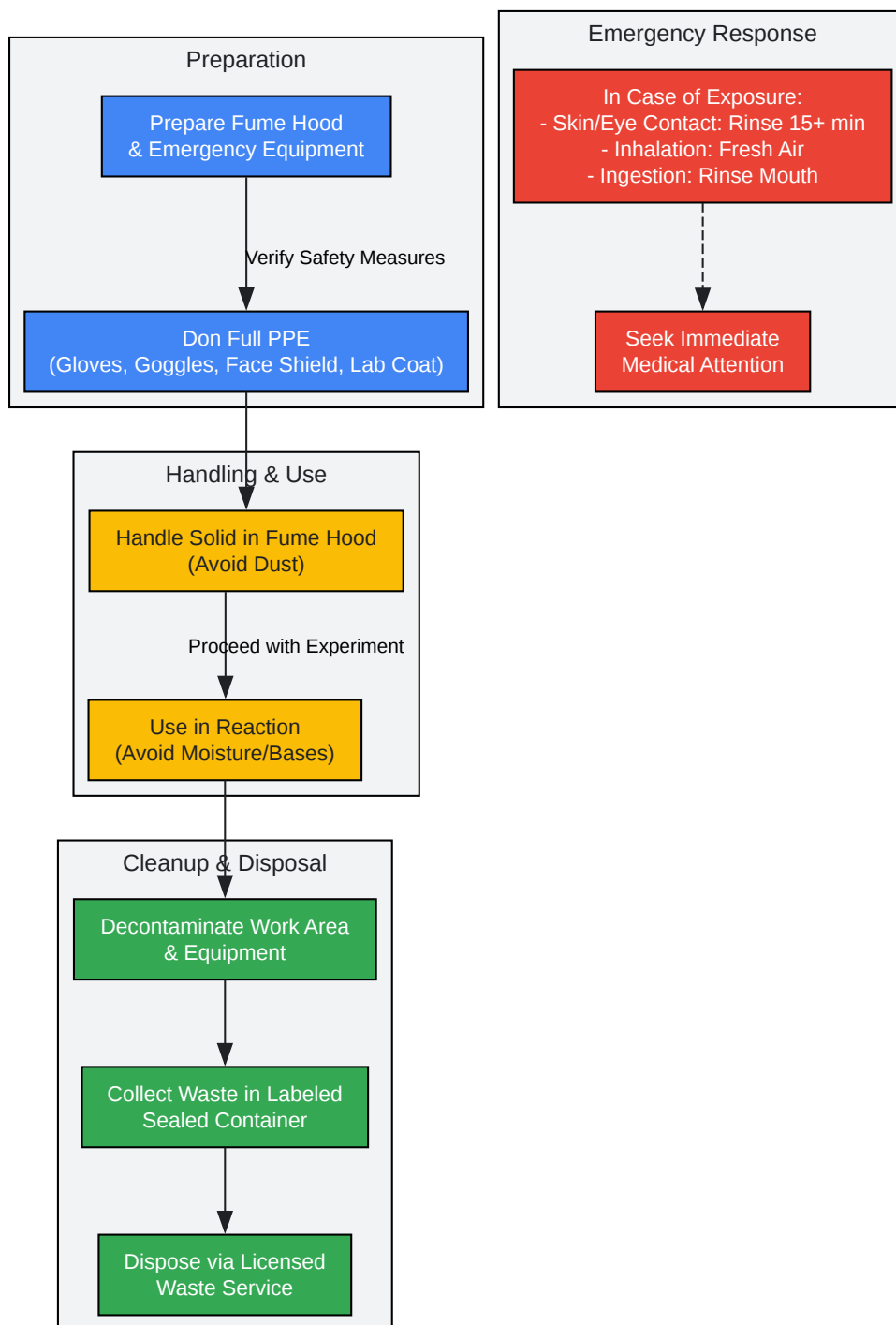
## Disposal Plan

All waste containing **3,5-Difluorobenzenesulfonyl chloride** must be treated as hazardous waste.

- Waste Collection:
  - Collect any unused chemical and reaction residues in a designated, labeled, and sealed hazardous waste container.
  - Do not mix with other waste streams unless compatible.
- Contaminated Materials:
  - Dispose of any contaminated PPE (e.g., gloves, disposable lab coats) and cleaning materials in a designated hazardous waste container.[\[2\]](#)
- Container Disposal:
  - Empty containers should be triple-rinsed with a suitable solvent (e.g., toluene, THF) in the fume hood. The rinsate must be collected as hazardous waste.
  - The rinsed container should be disposed of as unused product.[\[2\]](#)
- Licensed Disposal:
  - All waste must be disposed of through a licensed professional waste disposal service.[\[2\]](#)  
[\[5\]](#) Do not pour down the drain.[\[10\]](#)

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **3,5-Difluorobenzenesulfonyl chloride**.



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Caption: Workflow for the safe handling of **3,5-Difluorobenzenesulfonyl chloride**.

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## References

- 1. Buy 3,5-Difluorobenzenesulfonyl chloride | 210532-25-5 [smolecule.com]
- 2. angenechemical.com [angenechemical.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 3,5-Difluorobenzenesulfonyl chloride | C<sub>6</sub>H<sub>3</sub>ClF<sub>2</sub>O<sub>2</sub>S | CID 2774058 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. tcichemicals.com [tcichemicals.com]
- 6. echemi.com [echemi.com]
- 7. trimaco.com [trimaco.com]
- 8. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 9. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 10. nems.nih.gov [nems.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 3,5-Difluorobenzenesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304692#personal-protective-equipment-for-handling-3-5-difluorobenzenesulfonyl-chloride]

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